

A Comparative Guide to the Synthetic Utility of 2-Amino-4-phenylthiazole Hydrobromide

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Compound of Interest

Compound Name: 2-Amino-4-phenylthiazole hydrobromide monohydrate

Cat. No.: B1265574

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For researchers, scientists, and professionals in drug development, the choice of starting materials and intermediates can significantly impact the efficiency, yield, and purity of a synthetic process. This guide provides a comparative analysis of 2-Amino-4-phenylthiazole hydrobromide and its corresponding free base, offering insights into the advantages of utilizing the salt form in organic synthesis.

Physicochemical Properties: A Head-to-Head Comparison

The conversion of a free base, such as 2-Amino-4-phenylthiazole, into its salt form can lead to notable changes in its physicochemical properties. These differences can be strategically leveraged to enhance synthetic outcomes. While direct comparative experimental data for 2-Amino-4-phenylthiazole hydrobromide is not extensively available in the literature, we can infer its properties based on the well-established principles of amine salts versus their free base counterparts.

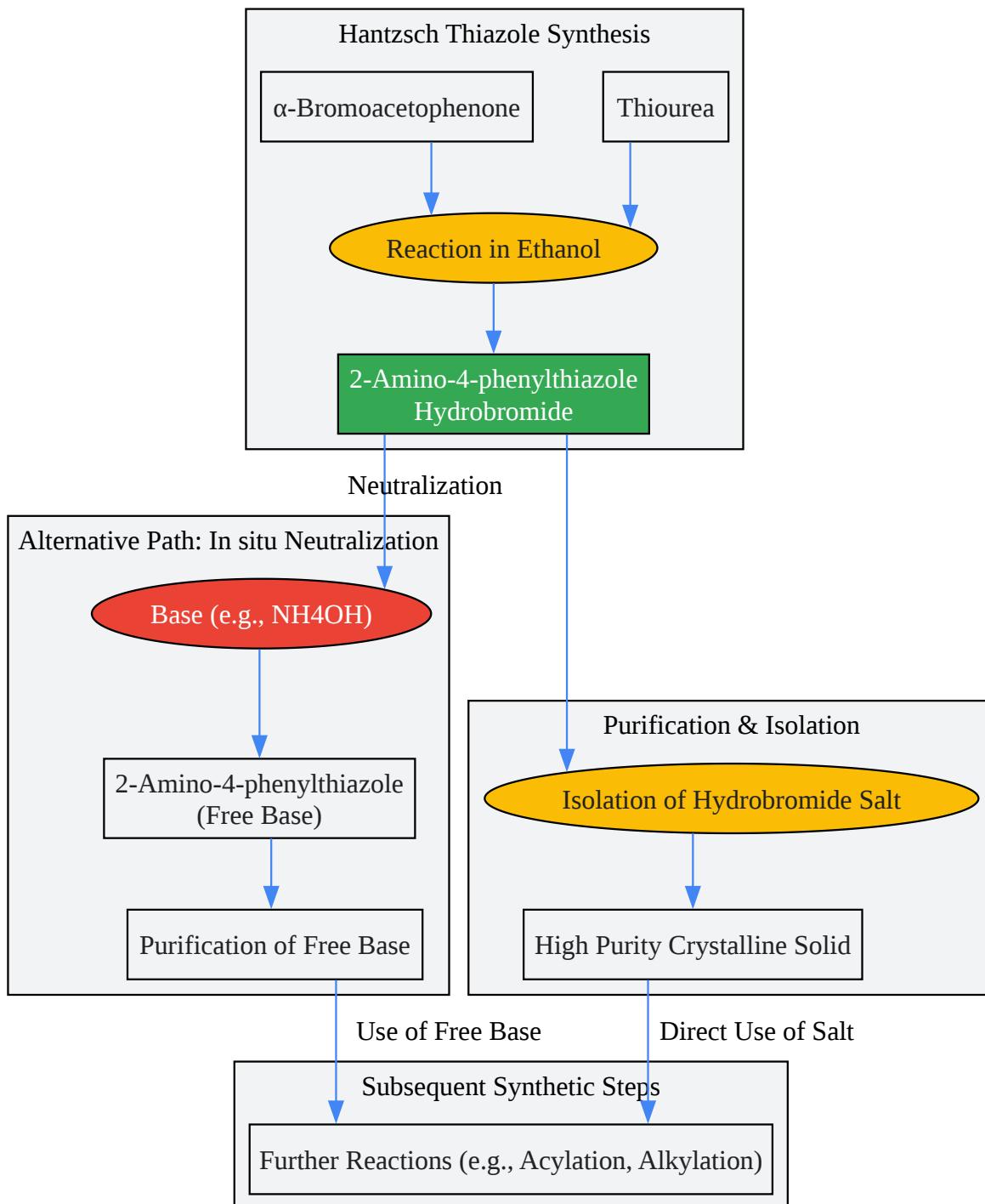
Property	2-Amino-4-phenylthiazole (Free Base)	2-Amino-4-phenylthiazole Hydrobromide (Inferred)	Advantage of the Hydrobromide Salt
Physical State	Crystalline solid	Likely a more crystalline solid	Improved crystallinity can facilitate easier handling, filtration, and drying. Crystalline solids are often less prone to static charge and are more free-flowing.
Melting Point	149-153 °C	Expected to be higher than the free base	A higher melting point generally indicates greater thermal stability, which can be advantageous in reactions requiring elevated temperatures.
Solubility	Soluble in ethanol, DMSO, and DMF; sparingly soluble in aqueous buffers. ^[1]	Expected to have higher solubility in polar protic solvents like water and alcohols.	Enhanced solubility in aqueous or alcoholic media can be beneficial for certain reaction conditions and simplifies purification processes like aqueous extractions.
Stability & Storage	Can be susceptible to degradation over time.	Generally more stable and less prone to oxidation or decomposition.	The salt form offers a longer shelf-life and greater stability, ensuring the quality and reliability of the starting material over

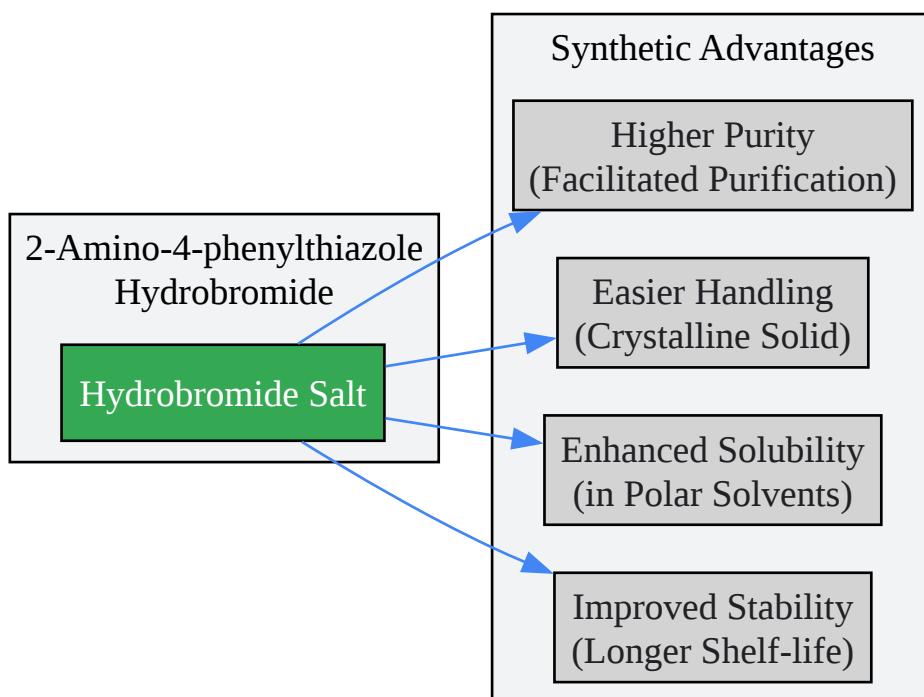
time. This is a known advantage of amine salts.^{[2][3]}

Handling & Purity	Can be an amorphous or fine powder, which can be difficult to handle.	Typically a crystalline solid that is easier to handle and purify by recrystallization.	The salt form often allows for more straightforward purification, leading to a higher purity starting material, which is crucial for subsequent synthetic steps and for meeting regulatory standards.
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The Synthetic Workflow: From Inception to Application

The Hantzsch thiazole synthesis is a classic and widely used method for the preparation of thiazole derivatives. When using α -bromoacetophenone and thiourea, the reaction proceeds through the formation of 2-Amino-4-phenylthiazole hydrobromide as an intermediate. This intermediate can either be isolated or neutralized *in situ* to yield the free base. The choice to isolate and use the hydrobromide salt can offer several advantages in a multi-step synthesis.





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